purity standards for 3-Bromo-5-Chloro-4-fluorophenol

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Compound of Interest	
Compound Name:	*3-Bromo-5-Chloro-4-fluorophenol*
CAS No.:	*1805518-67-5*
Cat. No.:	*B1529027*

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Technical Specification & Purification Guide: **3-Bromo-5-Chloro-4-fluorophenol** CAS: 1805518-67-5 | Formula: $C_6H_3BrClFO$ | M.W.: 225.44 g/mol [1][2]

Part 1: The Core Directive – Defining the Standard

In the realm of medicinal chemistry, specifically for the synthesis of kinase inhibitors and agrochemical actives, **3-Bromo-5-Chloro-4-fluorophenol** serves as a high-value "tri-functional" scaffold.[1] Its value lies in the orthogonal reactivity of its substituents: the phenol (nucleophilic attack/O-alkylation), the bromine (Suzuki/Buchwald coupling), and the fluorine (metabolic stability or SnAr reactivity).[1]

However, the "Halogen Dance" phenomenon and the similar polarity of its de-halogenated byproducts make achieving >98% purity a non-trivial challenge.[1] The following standard is proposed for pharmaceutical intermediate qualification (ICH Q11 context).

Table 1: Critical Quality Attributes (CQAs)

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Attribute	Acceptance Criteria	Scientific Rationale
Appearance	Off-white to pale beige crystalline solid	Darkening indicates oxidation (quinone formation) or azo-coupling residues.[1]
Assay (HPLC)	≥ 98.5% (Area %)	High purity required to prevent catalyst poisoning in downstream Pd-catalyzed couplings.[1]
Regioisomeric Purity	≤ 0.15% (each)	Isomers (e.g., 2-bromo-...) have distinct biological activities and are difficult to purge downstream.[1]
Des-Halo Impurities	≤ 0.20% (Total)	Des-bromo (3-chloro-4-fluorophenol) and Des-chloro analogs compete in cross-coupling reactions.[1]
Moisture (KF)	≤ 0.5% w/w	Phenols are hygroscopic; water interferes with anhydrous coupling conditions (e.g., Grignard/Lithiation).[1]
Residue on Ignition	≤ 0.1%	Limits inorganic salts (sodium bromide/chloride) from the neutralization step.[1]

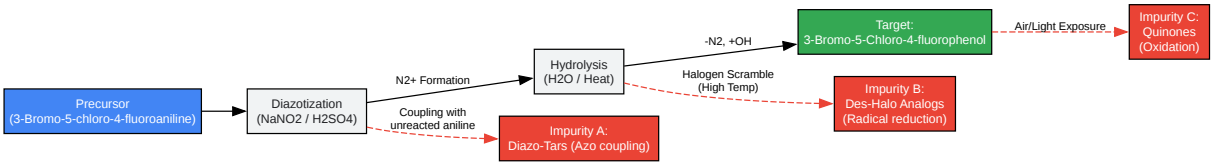
Part 2: Impurity Profiling & Origin Analysis

To control purity, one must understand the genesis of impurities.[1] Unlike simple phenols, this molecule is likely synthesized via a Sandmeyer-type sequence or Directed Ortho-Lithiation (DoM), as direct halogenation of 4-fluorophenol lacks the necessary regioselectivity (OH directs ortho/para, competing with the meta target positions).[1]

Impurity Genesis Workflow

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The diagram below maps the likely synthetic pathway (via aniline intermediate) and the specific entry points for critical impurities.[1]



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Figure 1: Impurity Map illustrating the transformation from aniline precursor to phenol target, highlighting risks of azo-coupling and de-halogenation.[1]

Key Technical Insight: The most persistent impurity is often 3-Chloro-4-fluorophenol (Des-bromo).[1] This arises if the bromination of the precursor was incomplete or if protodebromination occurs during the acidic hydrolysis step.[1] Because bromine is a "soft" leaving group, it is more susceptible to radical cleavage than chlorine or fluorine.[1]

Part 3: Analytical Method Development

Standard HPLC methods for phenols often suffer from peak tailing due to the ionization of the hydroxyl group (pKa ~6-7 for this halogenated phenol).[1] To ensure Trustworthiness of the data, the method must suppress ionization.[1]

Recommended HPLC Protocol

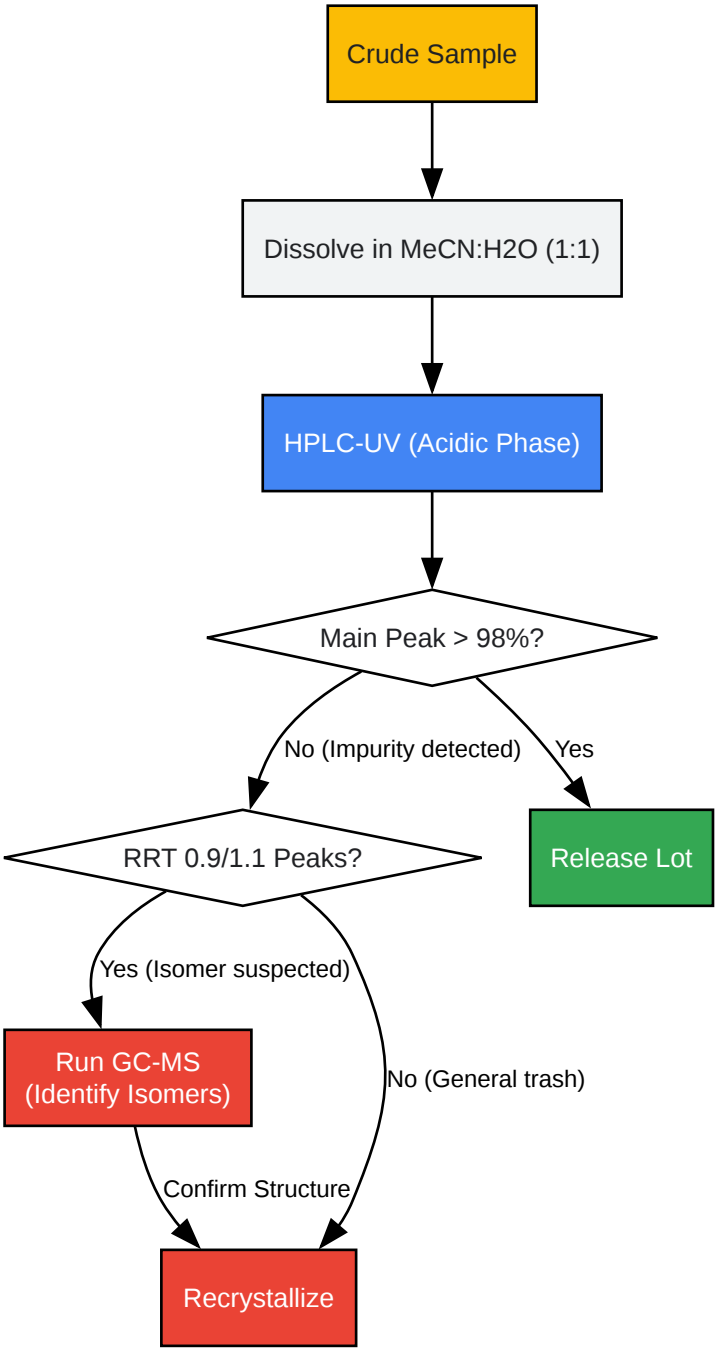
- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus or Waters XBridge), 150 x 4.6 mm, 3.5 µm.[1]
- Mobile Phase A: 0.1% Phosphoric Acid in Water (pH ~2.0).[1] Crucial: Do not use unbuffered water.[1]
- Mobile Phase B: Acetonitrile (MeCN).[1]

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- Gradient:
  - 0-2 min: 10% B (Equilibration)[1]
  - 2-15 min: 10% → 80% B (Elution of polar impurities)[1]
  - 15-20 min: 80% → 95% B (Flush highly retained dimers)
- Flow Rate: 1.0 mL/min.[1]
- Detection: UV @ 280 nm (Phenol absorption) and 220 nm (Generic).[1]
- Temperature: 30°C.

Analytical Decision Tree

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Figure 2: Analytical Logic Flow. Note that GC-MS is triggered only when close-eluting isomers (Relative Retention Time 0.9-1.[1]1) are detected, as they are hard to distinguish by UV alone. [1]

Part 4: Purification & Handling Protocols

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If the synthesized lot fails the >98.5% specification, "washing" is rarely sufficient due to the lipophilicity of the impurities.[1] Recrystallization is the preferred method for scale-up.[1]

Recrystallization Protocol (Self-Validating)

- Solvent Selection: Use a mixture of Heptane (Anti-solvent) and Toluene or Dichloromethane (Solvent).[1]
  - Why? The target is moderately polar.[1] Highly non-polar impurities (over-halogenated) will stay in the mother liquor of a non-polar solvent, while polar tars precipitate out early.[1]
- Dissolution: Dissolve crude solid in minimum hot Toluene (60°C).
  - Validation: Solution should be clear. If dark/tarry, perform a hot filtration through Celite.[1]
- Precipitation: Slowly add Heptane while cooling to 0°C.
  - Ratio: Typically 1:3 (Toluene:Heptane).[1]
- Isolation: Filter and wash the cake with cold Heptane.
  - Critical Step: Do not wash with Toluene, as it will re-dissolve the product.[1]
- Drying: Vacuum oven at 40°C for 12 hours.
  - Caution: Do not exceed 50°C; halophenols can sublime or degrade.[1]

Storage & Stability

- Light Sensitivity: Halogenated phenols are prone to homolytic cleavage under UV light.[1] Store in amber glass.
- Oxidation: Phenols oxidize to quinones (turning pink/brown).[1] Store under Nitrogen/Argon.[1]
- Acidity: This phenol is acidic enough to corrode metal spatulas over time.[1] Use glass or plastic tools.

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